

Proper Disposal of Desisopropylatrazine-d5: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Desisopropylatrazine-d5*

Cat. No.: *B562979*

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For immediate release: Ensuring the safe and compliant disposal of laboratory chemicals is paramount for the protection of personnel and the environment. This document provides essential, step-by-step guidance for the proper disposal of **Desisopropylatrazine-d5**, a deuterated metabolite of atrazine commonly used in environmental and agricultural research. Adherence to these procedures is critical for maintaining a safe laboratory environment and complying with regulatory standards.

Desisopropylatrazine-d5, while not classified as hazardous for transport in its pure form, is often supplied in a solvent solution, such as acetone or acetonitrile.^{[1][2]} These solutions are typically classified as hazardous due to the flammability and potential toxicity of the solvent.^{[1][3]} Therefore, the entire mixture must be treated as hazardous waste. Improper disposal of pesticide-related wastes can be a violation of federal law.^[4]

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are wearing the appropriate Personal Protective Equipment (PPE).

Table 1: Required Personal Protective Equipment (PPE)

PPE Category	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). ^[5]
Skin Protection	Wear chemical-impermeable gloves (e.g., nitrile rubber) and a lab coat. ^[5] Ensure gloves are inspected before use.
Respiratory Protection	If working outside a fume hood or if vapors are likely, use a full-face respirator. ^[5]

Handle **Desisopropylatrazine-d5** and its solutions in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.^[5] Avoid all contact with skin and eyes.^[5]

Step-by-Step Disposal Protocol

The disposal of **Desisopropylatrazine-d5** waste must be handled through your institution's hazardous waste program, typically managed by the Environmental Health & Safety (EHS) department. Never dispose of this chemical down the drain or in regular trash.^{[6][7]} Evaporation is not an acceptable method of disposal.^{[5][6]}

Step 1: Waste Identification and Segregation

- Identify the Waste Stream: Your waste will consist of the **Desisopropylatrazine-d5** solution, any contaminated materials (e.g., pipette tips, wipes), and the first rinse of any emptied containers.^[8]
- Segregate Waste: Collect **Desisopropylatrazine-d5** waste separately from other chemical waste streams to prevent accidental mixing of incompatible substances. For instance, keep halogenated solvent waste separate from non-halogenated solvent waste.^[9] Store acids and bases separately.^[5]

Step 2: Waste Accumulation and Container Management

- Select a Proper Container: Use a container that is chemically compatible with the waste.^[4] Often, the original container is suitable if it is in good condition.^[5] Otherwise, a clean, leak-

proof container with a secure screw cap is required.[5] The container must be free of damage or deterioration.[4]

- **Accumulate Waste:** Add the waste to the designated container. Do not fill the container more than 90% full to allow for vapor expansion.[5]
- **Keep Container Closed:** The waste container must be kept tightly sealed at all times, except when adding waste.[6][8]

Step 3: Labeling the Hazardous Waste Container

Proper labeling is a critical regulatory requirement. As soon as the first drop of waste is added, affix a hazardous waste label provided by your institution's EHS department.[10]

Table 2: Information Required on a Hazardous Waste Label

Label Field	Description
"Hazardous Waste"	The words "Hazardous Waste" must be clearly visible.[11]
Generator Information	Your name, department, building, and room number.[10][12]
Accumulation Start Date	The date the first drop of waste was added to the container.[10][13]
Chemical Composition	List the full chemical name and percentage of each component, including the solvent.[10][12] For example: "Desisopropyltriazine-d5 (<1%), Acetone (>99%)". Do not use abbreviations.[10]
Hazard Identification	Check the appropriate hazard boxes (e.g., Flammable, Toxic) as indicated on the Safety Data Sheet (SDS).[12]

Step 4: Storage in a Satellite Accumulation Area (SAA)

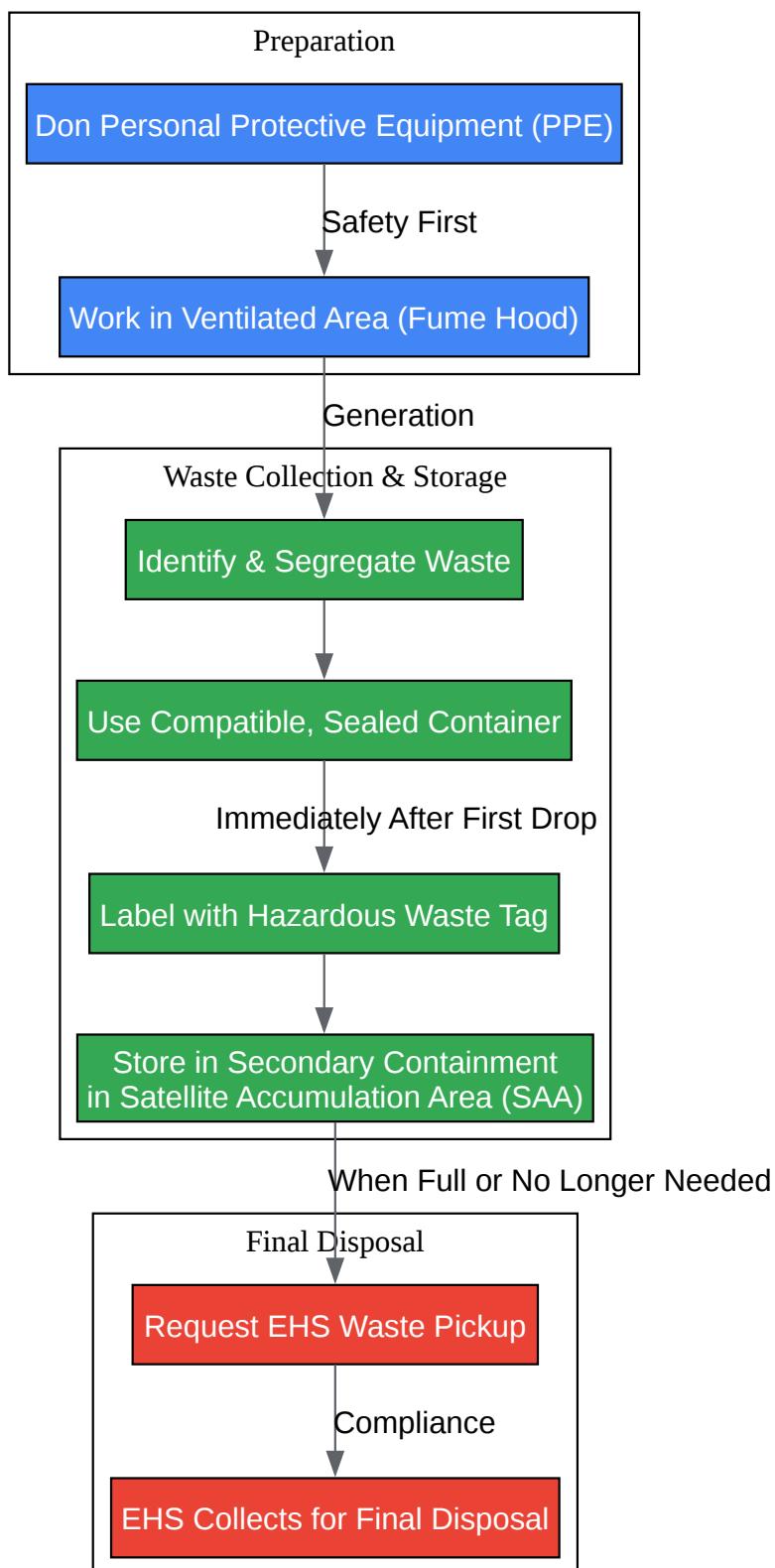
- Designate an SAA: Store the labeled waste container in a designated Satellite Accumulation Area within your laboratory.[\[1\]](#) This area must be at or near the point of waste generation.[\[1\]](#)
- Use Secondary Containment: Place the waste container in a secondary containment bin to prevent spills from spreading.[\[2\]](#)[\[8\]](#)
- Segregate Incompatibles: Ensure the SAA is organized to keep incompatible waste types separated.[\[8\]](#)

Step 5: Arranging for Waste Pickup

- Monitor Accumulation Limits: Do not exceed the storage limits for your SAA (typically 55 gallons for total hazardous waste).[\[1\]](#)
- Request Pickup: Once the container is full or you are finished generating this waste stream, contact your institution's EHS department or follow their established procedures to request a waste pickup.[\[1\]](#)[\[9\]](#)

Disposal Workflow Diagram

The following diagram illustrates the procedural flow for the proper disposal of **Desisopropyltriazine-d5** waste.



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Desisopropylatrazine-d5 Disposal Workflow

By adhering to these detailed procedures, researchers can ensure the safe handling and compliant disposal of **Desisopropylatrazine-d5**, contributing to a secure and responsible laboratory environment. For specific questions regarding your institution's policies, always consult your Environmental Health & Safety department.

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